

3,4-Dimethylheptane molecular formula and weight

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Compound of Interest

Compound Name: 3,4-Dimethylheptane

Cat. No.: B1583063

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An In-Depth Technical Guide to 3,4-Dimethylheptane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular and physical properties of **3,4-Dimethylheptane**. It includes key quantitative data, a detailed experimental protocol for its analysis, and a workflow diagram for its isolation and characterization.

Data Presentation: Physicochemical Properties

The fundamental properties of **3,4-Dimethylheptane** are summarized in the table below. This data is essential for its application in research and development, particularly in fields related to organic chemistry and material science.

Property	Value
Molecular Formula	C ₉ H ₂₀ [1] [2] [3] [4] [5] [6]
Molecular Weight	128.26 g/mol [1] [2]
CAS Number	922-28-1 [1] [2] [5]
Appearance	Colorless liquid at room temperature [4] [5] [7]
Boiling Point	140.60 °C at 760 mm Hg [8]
Density	0.7410 g/cm ³ [4]
Solubility	Insoluble in water; Soluble in nonpolar organic solvents such as ether, benzene, and acetone [4] [7]
Structure	A branched alkane with a seven-carbon (heptane) backbone and two methyl group substituents at the third and fourth carbon positions [4]

Experimental Protocols: Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

This section details a standard methodology for the identification and quantification of **3,4-Dimethylheptane** in a liquid sample.

Objective: To qualitatively and quantitatively analyze **3,4-Dimethylheptane** using GC-MS. This method is suitable for separating volatile and semi-volatile organic compounds from a mixture.

1.0 Materials and Reagents

- **3,4-Dimethylheptane** standard (≥96% purity)
- Hexane (or other suitable nonpolar solvent), HPLC grade
- Sample containing the unknown concentration of **3,4-Dimethylheptane**

- Volumetric flasks (10 mL, 25 mL, 50 mL)
- Micropipettes
- GC vials with septa

2.0 Instrumentation

- Gas Chromatograph equipped with a Mass Spectrometer detector (GC-MS).
- Capillary Column: A nonpolar column, such as a DB-5ms (30m x 0.25mm ID, 0.25 μ m film thickness), is recommended.

3.0 GC-MS Instrument Conditions

- Inlet Temperature: 250 °C
- Injection Mode: Split (Split ratio 50:1)
- Injection Volume: 1 μ L
- Carrier Gas: Helium, constant flow rate of 1.0 mL/min
- Oven Temperature Program:
 - Initial temperature: 40 °C, hold for 2 minutes
 - Ramp: Increase at 10 °C/min to 200 °C
 - Hold: Hold at 200 °C for 5 minutes
- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Scan Range: 40-300 m/z

4.0 Procedure

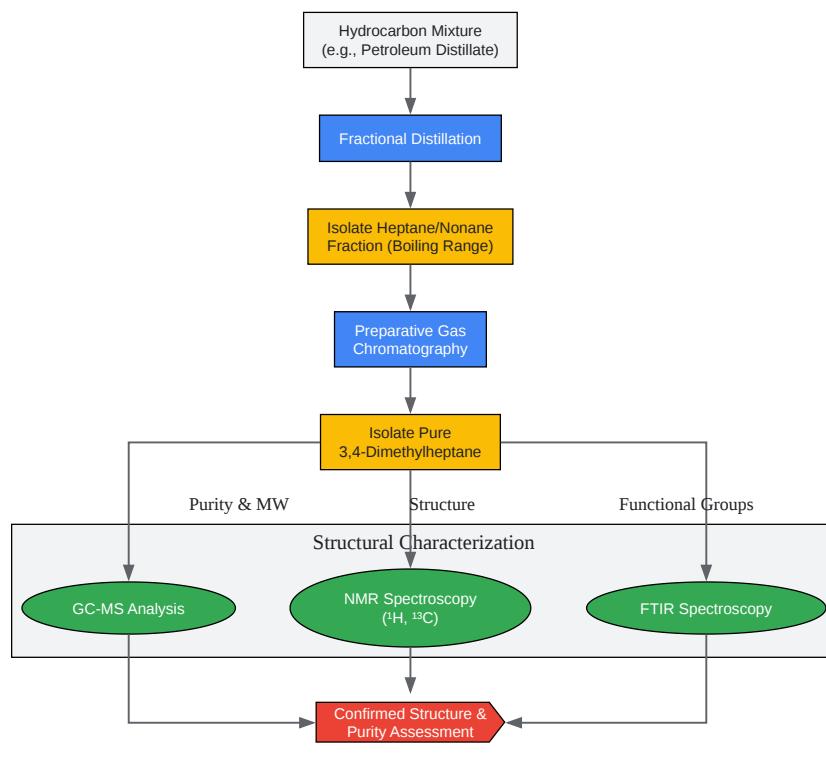
- 4.1 Standard Preparation:
 - Prepare a stock solution of 1000 µg/mL of **3,4-Dimethylheptane** in hexane.
 - Perform serial dilutions to create a calibration curve with concentrations such as 1, 5, 10, 25, and 50 µg/mL.
- 4.2 Sample Preparation:
 - Dilute the sample containing the analyte with hexane to ensure the concentration falls within the calibration range. A 1:100 dilution is a typical starting point.
- 4.3 Analysis:
 - Inject the prepared standards, starting with the lowest concentration, to establish the calibration curve.
 - Inject the prepared sample(s).
 - Run a solvent blank (hexane) between samples to prevent carryover.

5.0 Data Analysis

- Qualitative Identification: Identify the **3,4-Dimethylheptane** peak in the sample's chromatogram by comparing its retention time to that of the standard. Confirm identity by matching the mass spectrum of the sample peak with the reference spectrum from the standard or a spectral library.
- Quantitative Analysis: Calculate the area of the characteristic ion peak for **3,4-Dimethylheptane**. Plot a calibration curve of peak area versus concentration for the standards. Determine the concentration of **3,4-Dimethylheptane** in the sample by interpolating its peak area onto the curve.

Mandatory Visualization: Experimental Workflow

The following diagram illustrates a typical workflow for the isolation and characterization of **3,4-Dimethylheptane** from a complex hydrocarbon mixture, such as a petroleum fraction.



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Workflow for isolating and identifying **3,4-Dimethylheptane**.

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